

"4-Amino-2-bromo-6-chlorophenol" safety data sheet (SDS)

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Compound of Interest

Compound Name: 4-Amino-2-bromo-6-chlorophenol

Cat. No.: B1286634

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An In-depth Technical Guide to the Safety of **4-Amino-2-bromo-6-chlorophenol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for **4-Amino-2-bromo-6-chlorophenol**, based on available Safety Data Sheets (SDS) and toxicological information. The data is presented to assist researchers, scientists, and drug development professionals in the safe handling, storage, and disposal of this chemical.

Chemical Identification and Physical Properties

This section details the fundamental chemical and physical characteristics of **4-Amino-2-bromo-6-chlorophenol**.

Property	Value	Citation(s)
IUPAC Name	2-Amino-4-bromo-6-chlorophenol	[1]
Synonyms	4-Bromo-2-chloro-6-aminophenol	N/A
CAS Number	855836-14-5	[1]
Molecular Formula	C ₆ H ₅ BrCINO	[1] [2]
Molecular Weight	222.47 g/mol	[1] [2]
Appearance	Off-white solid	[3]
Melting Point	47 - 51 °C	[3]
Boiling Point	232 - 235 °C @ 760 mmHg	[3]
Flash Point	> 112 °C	[3]
Solubility	Insoluble in water	[4]

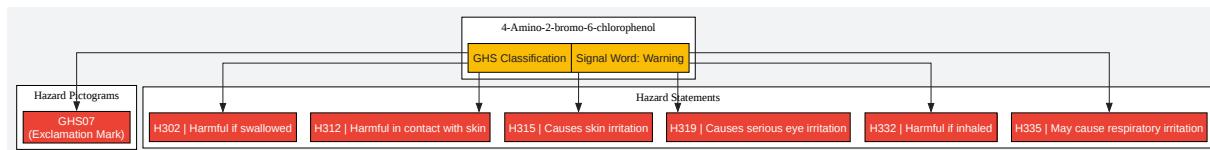
Hazard Identification and Classification

4-Amino-2-bromo-6-chlorophenol is classified as hazardous. The following table summarizes its GHS classification.

Hazard Class	Category	Citation(s)
Acute Toxicity, Oral	4	[1] [2]
Acute Toxicity, Dermal	4	[1]
Acute Toxicity, Inhalation	4	[1]
Skin Corrosion/Irritation	2	[1] [3]
Serious Eye Damage/Eye Irritation	2A	[1] [3]
Specific Target Organ Toxicity (Single Exposure)	3	[3]

GHS Hazard Statements:

- H302: Harmful if swallowed.[1][2]
- H312: Harmful in contact with skin.[1]
- H315: Causes skin irritation.[1][3]
- H319: Causes serious eye irritation.[1][3]
- H332: Harmful if inhaled.[1]
- H335: May cause respiratory irritation.[5]

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Caption: GHS Hazard Classification for **4-Amino-2-bromo-6-chlorophenol**.

Toxicological Data

The following table summarizes the available acute toxicity data. Detailed experimental protocols for these studies are not provided in the source safety data sheets. The LD50 (Lethal Dose, 50%) represents the dose required to kill half the members of a tested population.

Toxicity Endpoint	Route	Species	Value	Citation(s)
LD50	Oral	Rat	500 mg/kg (ATE)	[4]

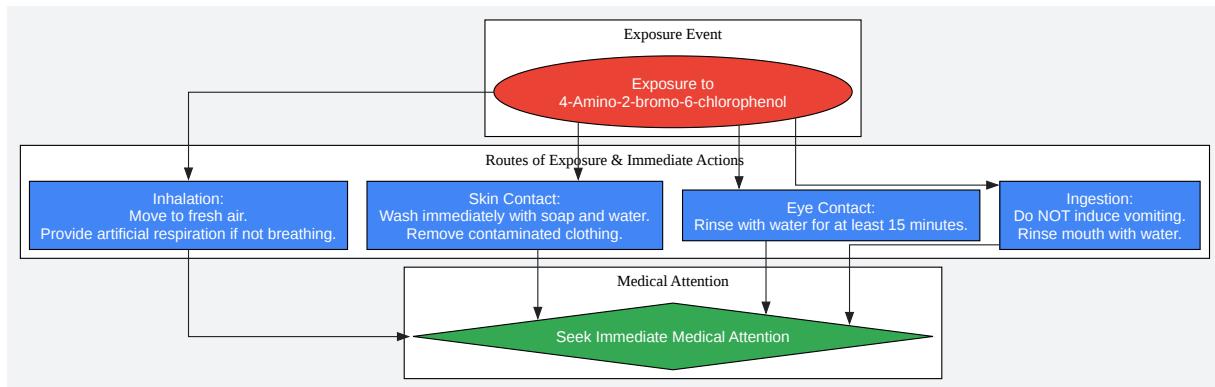
Experimental Protocols

Detailed experimental protocols for the toxicological endpoints listed above are not available in the reviewed Safety Data Sheets. The provided data, such as the LD50 value, is typically determined through standardized testing guidelines, for example, those established by the Organisation for Economic Co-operation and Development (OECD).

General Methodology for Acute Oral Toxicity (OECD 423): The substance is administered in a single dose to a group of fasted animals. The animals are observed for up to 14 days for signs of toxicity and mortality. The LD50 is then calculated based on the mortality data.

First-Aid Measures

In case of exposure, immediate action is critical. The following diagram outlines the recommended first-aid procedures.

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Caption: First-Aid Procedures for Exposure.

Fire-Fighting Measures

This substance is combustible but not highly flammable.

Parameter	Value	Citation(s)
Suitable Extinguishing Media	Water spray, carbon dioxide (CO ₂), dry chemical, chemical foam.	[3][6]
Specific Hazards	Emits toxic and corrosive fumes under fire conditions, including carbon oxides, nitrogen oxides, hydrogen chloride, and hydrogen bromide.	[3][6]
Protective Equipment	Wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.	[3]

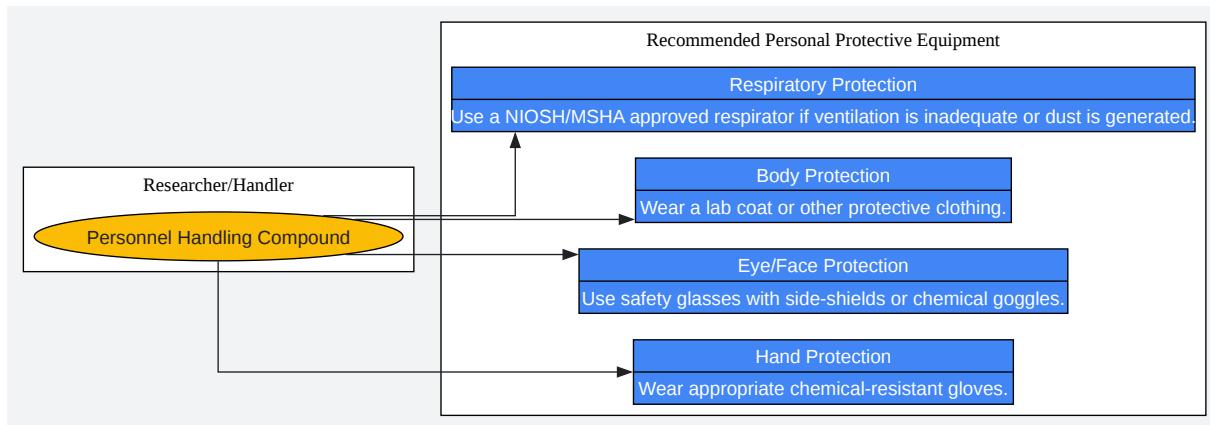
Handling and Personal Protection

Proper handling and the use of personal protective equipment are essential to minimize exposure risk.

Engineering Controls:

- Work in a well-ventilated area, preferably under a chemical fume hood.[3]
- Facilities should be equipped with an eyewash station and a safety shower.[7]

Personal Protective Equipment (PPE): The following diagram illustrates the recommended PPE for handling this compound.



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Caption: Personal Protective Equipment (PPE) for Safe Handling.

Storage and Disposal

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[3]
- Store away from incompatible materials such as strong oxidizing agents.[3]

Disposal:

- Dispose of contents and container in accordance with local, regional, national, and international regulations.[3][4]
- Do not allow the product to enter drains or household garbage.[4]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[6]
- Conditions to Avoid: Exposure to light and incompatible products.[6]
- Incompatible Materials: Strong oxidizing agents.[3]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, nitrogen oxides, hydrogen chloride gas, and hydrogen bromide.[3][6]

This document is intended as a technical guide and does not replace the official Safety Data Sheet (SDS) provided by the manufacturer. Always refer to the original SDS for the most current and complete safety information.

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